

Application Notes: Synthesis and Utility of Bisoxazoline (BOX) Ligands in Asymmetric Catalysis

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Compound of Interest

Compound Name: (1R,2R)-2-(Dimethylamino)cyclopentanol

Cat. No.: B1315321

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Introduction

Bisoxazoline (BOX) ligands are a class of C₂-symmetric chiral ligands that have proven to be highly effective in a wide range of metal-catalyzed asymmetric reactions. Their utility stems from the formation of well-defined chiral environments around a metal center, which enables high levels of stereocontrol in the formation of new chiral centers. This document provides an overview of the synthesis of BOX ligands and their application in asymmetric catalysis.

Note on the Use of (1R,2R)-2-(Dimethylamino)cyclopentanol

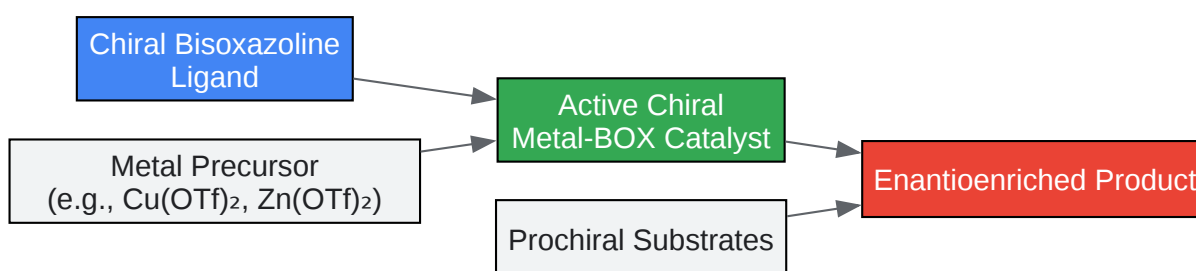
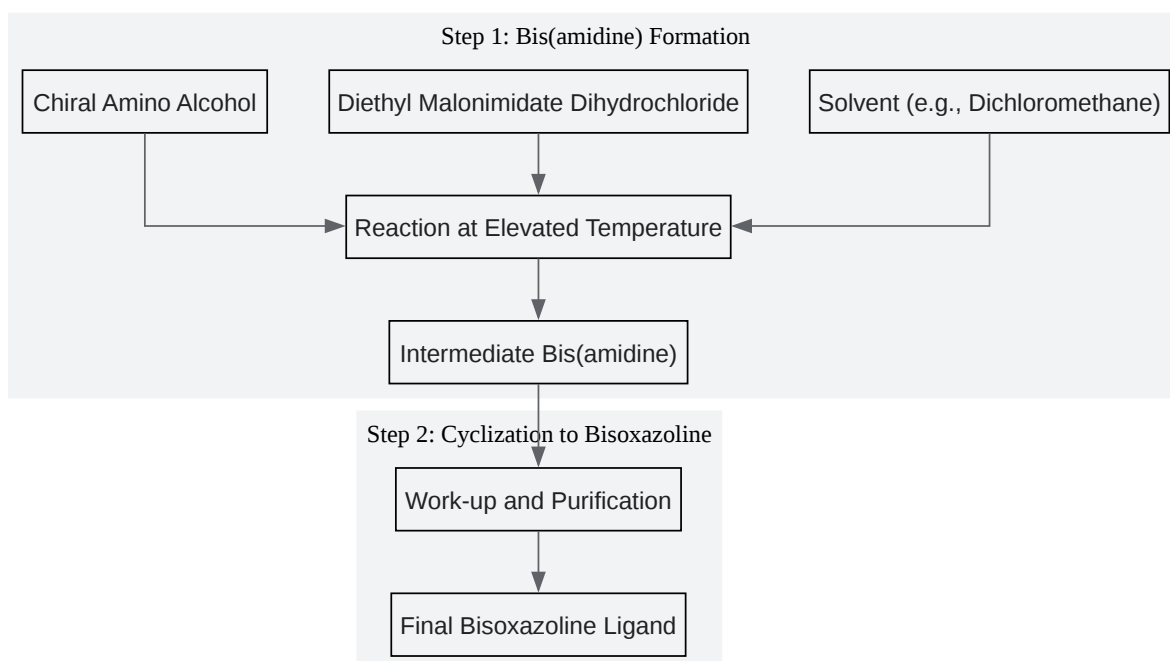
A thorough review of the scientific literature reveals no specific examples or established protocols for the synthesis of bisoxazoline ligands using (1R,2R)-2-(Dimethylamino)cyclopentanol as the chiral precursor. The primary synthetic routes to BOX ligands involve the use of chiral 1,2-amino alcohols, which are readily available from the chiral pool, such as those derived from amino acids. Therefore, the following application notes and protocols will focus on the well-established synthesis of BOX ligands from a representative and commonly used chiral amino alcohol.

General Synthesis of Bisoxazoline (BOX) Ligands

The synthesis of bisoxazoline ligands typically involves the condensation of a dicarboxylic acid derivative (such as a dinitrile or diimidate) with a chiral β -amino alcohol. The chirality of the resulting BOX ligand is dictated by the stereochemistry of the amino alcohol precursor.

A widely used method for the synthesis of methylene-bridged bisoxazoline ligands starts from a chiral amino alcohol and diethyl malonimidate dihydrochloride. The following protocol is a general representation of this synthetic approach.

Experimental Workflow for Bisoxazoline Ligand Synthesis



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